

4-(2-Pyridyl)aniline CAS number and properties

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Compound of Interest

Compound Name: 4-(2-Pyridyl)aniline

Cat. No.: B094442

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An in-depth technical guide to **4-(2-Pyridyl)aniline**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Information

CAS Number: 18471-73-3^{[1][2][3]}

Chemical Name: 4-(Pyridin-2-yl)aniline

Synonyms: 4-(2-Pyridinyl)aniline, 2-(4-Aminophenyl)pyridine^[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-(2-Pyridyl)aniline** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ N ₂	[1]
Molecular Weight	170.21 g/mol	[1][2]
Appearance	Brown solid	[2]
Melting Point	95 °C	[2]
Boiling Point	322.8 ± 17.0 °C (Predicted)	[2]
Density	1.133 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	5.72 ± 0.25 (Predicted)	[2]
Storage Temperature	2-8°C, protect from light	[2]

Spectroscopic Data

Spectrum Type	Data	Reference
IR (ν _{max} /cm ⁻¹)	3333, 3210, 1606, 1586, 1519, 1294, 1181	[2]
¹ H NMR (500 MHz, CDCl ₃)	δ 8.62 (1H, dt, J=1.0, 5.0 Hz), 7.83 (2H, d, J=8.5 Hz), 7.68-7.61 (2H, m), 7.11 (1H, m), 6.75 (2H, d, J=8.5 Hz), 3.83 (2H, br s)	[2]
¹³ C NMR (125 MHz, CDCl ₃)	δ 157.6, 149.5, 147.5, 136.6, 129.8, 128.1, 121.0, 119.4, 115.2	[2]
Mass Spectrometry (ESI)	m/z 171 ([M + H] ⁺ , 100)	[2]

Experimental Protocols

Synthesis of 4-(2-Pyridyl)aniline from 2-(4-Nitrophenyl)pyridine

This protocol details the reduction of 2-(4-nitrophenyl)pyridine to synthesize **4-(2-pyridyl)aniline**.^[2]

Materials:

- 2-(4-Nitrophenyl)pyridine
- Methanol (MeOH)
- 10% Palladium on carbon (Pd/C)
- Hydrogen (H₂) gas
- Celite
- Dichloromethane (CH₂Cl₂)
- Ammonia (NH₃) solution

Procedure:

- Dissolve 2-(4-nitrophenyl)pyridine (0.2 g, 1.03 mmol) in methanol (10 mL).
- Add 10% palladium on carbon (20 mg) as a catalyst.
- Carry out the reduction reaction under a hydrogen atmosphere.
- Stir the reaction mixture at room temperature for 18 hours.
- Upon completion of the reaction, remove the catalyst by filtration through a Celite pad.
- Wash the Celite pad with methanol (50 mL).
- Combine the filtrates and remove the solvent by evaporation under reduced pressure to obtain the crude product.

Purification:

- Purify the crude product by flash chromatography on silica gel.

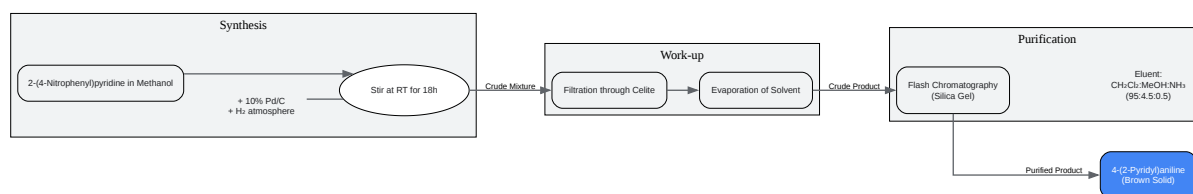
- Use an eluent system of dichloromethane-methanol-ammonia (95:4.5:0.5, v/v/v).
- This purification yields the target compound, **4-(2-pyridyl)aniline**, as a brown solid (0.15 g, 87% yield).[2]

Biological Activity and Applications

The pyridine nucleus is a common scaffold in many natural products and pharmaceutical compounds, exhibiting a wide range of biological activities.[5] Derivatives of pyridine have been reported to possess antimicrobial, antiviral, and antitumor properties.[5] While specific signaling pathways for **4-(2-Pyridyl)aniline** are not extensively documented, its structural motifs are of interest in medicinal chemistry. For instance, aniline derivatives are explored for their potential as kinase inhibitors.[5]

Visualizations

Experimental Workflow for Synthesis and Purification



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Caption: Synthesis and purification workflow for **4-(2-Pyridyl)aniline**.

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